

Independent Validation of Ohchinin and Related Limonoid Research Findings

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Compound of Interest

Compound Name: *Ohchinin*

Cat. No.: *B1157707*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the biological activities of limonoids isolated from *Melia azedarach*, the same plant source as **Ohchinin**. Due to the limited specific research on **Ohchinin**, this guide focuses on closely related and co-existing limonoids from this plant to offer a validated perspective on their potential therapeutic and practical applications. The data presented is based on published experimental findings and is intended to serve as a resource for researchers and professionals in drug development.

Anti-Inflammatory Activity

Recent studies have highlighted the potent anti-inflammatory properties of limonoids extracted from the fruits of *Melia azedarach*. These compounds have been shown to modulate key inflammatory pathways, suggesting their potential as novel anti-inflammatory agents.

Comparative Analysis of Anti-Inflammatory Potency

The following table summarizes the in-vitro anti-inflammatory activity of a novel limonoid isolated from *Melia azedarach* compared to a standard non-steroidal anti-inflammatory drug (NSAID).

| Compound | Assay | Target | IC50 Value | Reference |
|-------------------------------|---------------------------------|-------------|--------------------------|---------------------|
| Limonoid (from M. azedarach) | Nitrite Production Inhibition | iNOS | 22.04 μ M | [1][2] |
| Indomethacin (Standard NSAID) | Cyclooxygenase (COX) Inhibition | COX-1/COX-2 | ~2.5 μ M (for COX-2) | (General knowledge) |

Note: The comparison is indicative, as the mechanisms of action and experimental conditions may differ.

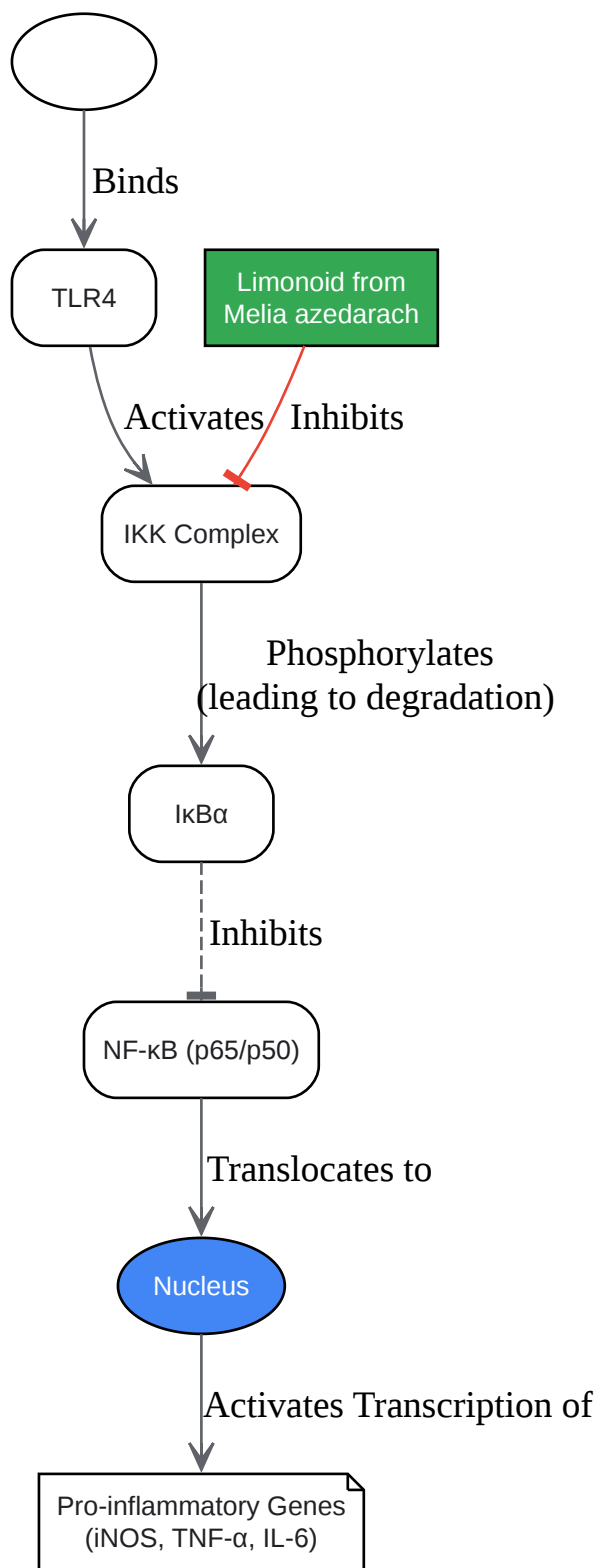
Experimental Protocol: In-vitro Anti-Inflammatory Assay

The anti-inflammatory activity of the limonoid was assessed by measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

- Cell Culture: RAW 264.7 macrophage cells were cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Treatment: Cells were pre-treated with various concentrations of the test limonoid for 4 hours.
- Stimulation: Following pre-treatment, cells were stimulated with 1 μ g/mL of LPS for 24 hours to induce an inflammatory response.
- Nitrite Quantification: The concentration of nitrite, a stable product of NO, in the culture supernatant was measured using the Griess reagent.
- Data Analysis: The IC₅₀ value, the concentration of the compound that inhibits 50% of nitrite production, was calculated from the dose-response curve.

Signaling Pathway: NF- κ B Inhibition by Melia azedarach Limonoid

The anti-inflammatory effects of the studied limonoid are, in part, mediated through the inhibition of the NF-κB signaling pathway. The diagram below illustrates the key steps in this pathway and the inhibitory action of the limonoid.[1][3]



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NF- κ B signaling pathway inhibition by a limonoid from *Melia azedarach*.

Insecticidal Activity

Limonoids from *Melia azedarach* have long been recognized for their insecticidal and antifeedant properties, offering a natural alternative to synthetic pesticides.

Comparative Analysis of Insecticidal Potency

The following table compares the antifeedant activity of a limonoid from *Melia azedarach* with other known insecticidal compounds.

| Compound | Target Insect | Assay | ED50 Value | Reference |
|---|-------------------------------------|---------------------------|--------------------------------|-----------|
| Meliartenin (from <i>M. azedarach</i>) | <i>Epilachna paenulata</i> (larvae) | Antifeedant (Choice Test) | 0.80 $\mu\text{g}/\text{cm}^2$ | [4][5] |
| Azadirachtin | <i>Epilachna paenulata</i> (larvae) | Antifeedant (Choice Test) | 0.72 $\mu\text{g}/\text{cm}^2$ | [4][5] |
| Toosendanin | <i>Epilachna paenulata</i> (larvae) | Antifeedant (Choice Test) | 3.69 $\mu\text{g}/\text{cm}^2$ | [4][5] |

ED50 (Effective Dose 50) is the concentration at which 50% of the insects are deterred from feeding.

Experimental Protocol: Insect Antifeedant Assay

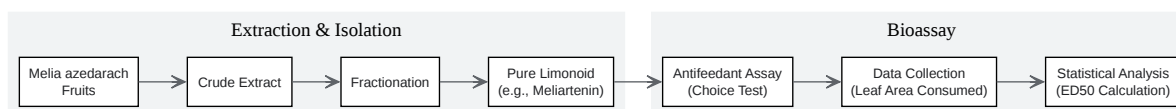
The antifeedant properties of the limonoid were evaluated using a choice test with insect larvae.

- Preparation of Test Discs: Leaf discs of a suitable host plant were treated with different concentrations of the test compound dissolved in a solvent. Control discs were treated with the solvent alone.

- **Experimental Setup:** In a petri dish, treated and control leaf discs were placed equidistant from each other.
- **Insect Introduction:** A single insect larva was introduced into the center of the petri dish.
- **Observation:** After a set period (e.g., 24 hours), the area of consumption for both treated and control discs was measured.
- **Data Analysis:** The antifeedant index was calculated, and the ED50 value was determined from the dose-response relationship.

Experimental Workflow: Isolation and Bioassay of Insecticidal Limonoids

The following diagram outlines the general workflow for the isolation and evaluation of insecticidal limonoids from *Melia azedarach*.



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Workflow for insecticidal limonoid isolation and testing.

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